

Oxazine 170 Perchlorate: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: Oxazine 170 perchlorate

Cat. No.: B1596106

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For Researchers, Scientists, and Drug Development Professionals

Oxazine 170 perchlorate is a laser dye known for its high fluorescence efficiency.[1] While valuable in research and development, particularly in the fabrication of polymeric optical fibers and sensing membranes, its handling requires strict adherence to safety protocols due to its potential hazards.[1] This guide provides an in-depth overview of the safety and handling precautions for **Oxazine 170 perchlorate**, compiled from available safety data sheets and chemical information.

Core Data Summary

Comprehensive toxicological properties of **Oxazine 170 perchlorate** have not been thoroughly investigated.[2] Therefore, specific quantitative data such as LD50 and permissible exposure limits (PELs) are not available. The available physical, chemical, and safety data are summarized below.

Physical and Chemical Properties

Property	Value
Chemical Formula	$C_{21}H_{22}ClN_3O_5$ [1]
Molecular Weight	431.87 g/mol
Appearance	Powder
Melting Point	260 °C (decomposes)
CAS Number	62669-60-7
EC Number	263-682-0
Flash Point	Not applicable [1]

Hazard Identification and Precautionary Statements

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement	Precautionary Statement
Skin Irritation (Category 2)	GHS07 (Exclamation Mark)	Warning	H315: Causes skin irritation[1][3]	P264: Wash skin thoroughly after handling.[2] P280: Wear protective gloves.[2] P302+P352: IF ON SKIN: Wash with plenty of water.[3] P332+P313: If skin irritation occurs: Get medical advice/attention. [2]
Eye Irritation (Category 2A)	GHS07 (Exclamation Mark)	Warning	H319: Causes serious eye irritation[1][3]	P280: Wear eye protection/face protection.[2] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. [3] P337+P313: If eye irritation persists: Get medical advice/attention. [2]

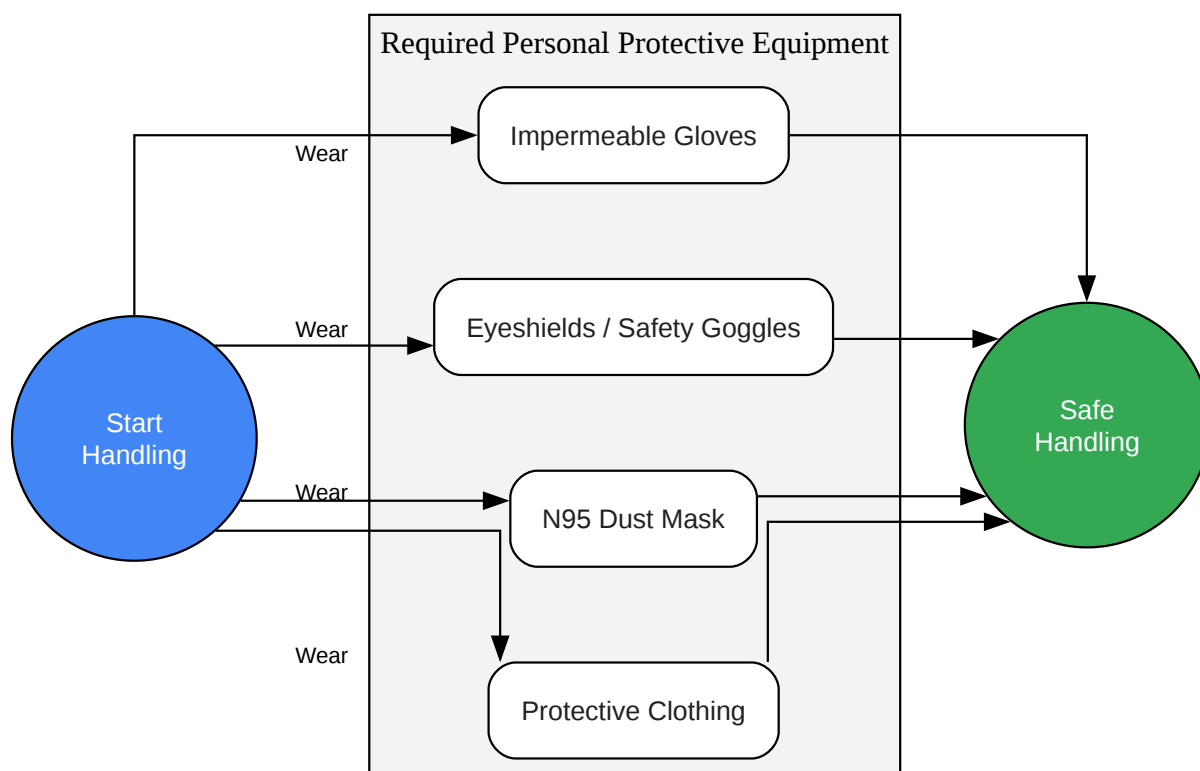
Specific Target Organ Toxicity - Single Exposure (Category 3), Respiratory System	GHS07 (Exclamation Mark)	Warning	H335: May cause respiratory irritation[1][3]	P261: Avoid breathing dust.[2] P271: Use only outdoors or in a well-ventilated area.[2] P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2] P312: Call a POISON CENTER or doctor/physician if you feel unwell. [2]
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Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **Oxazine 170 perchlorate** are not publicly available. The hazard classifications are based on standardized criteria. Handling and safety protocols are derived from safety data sheets provided by suppliers.

Mandatory Visualizations

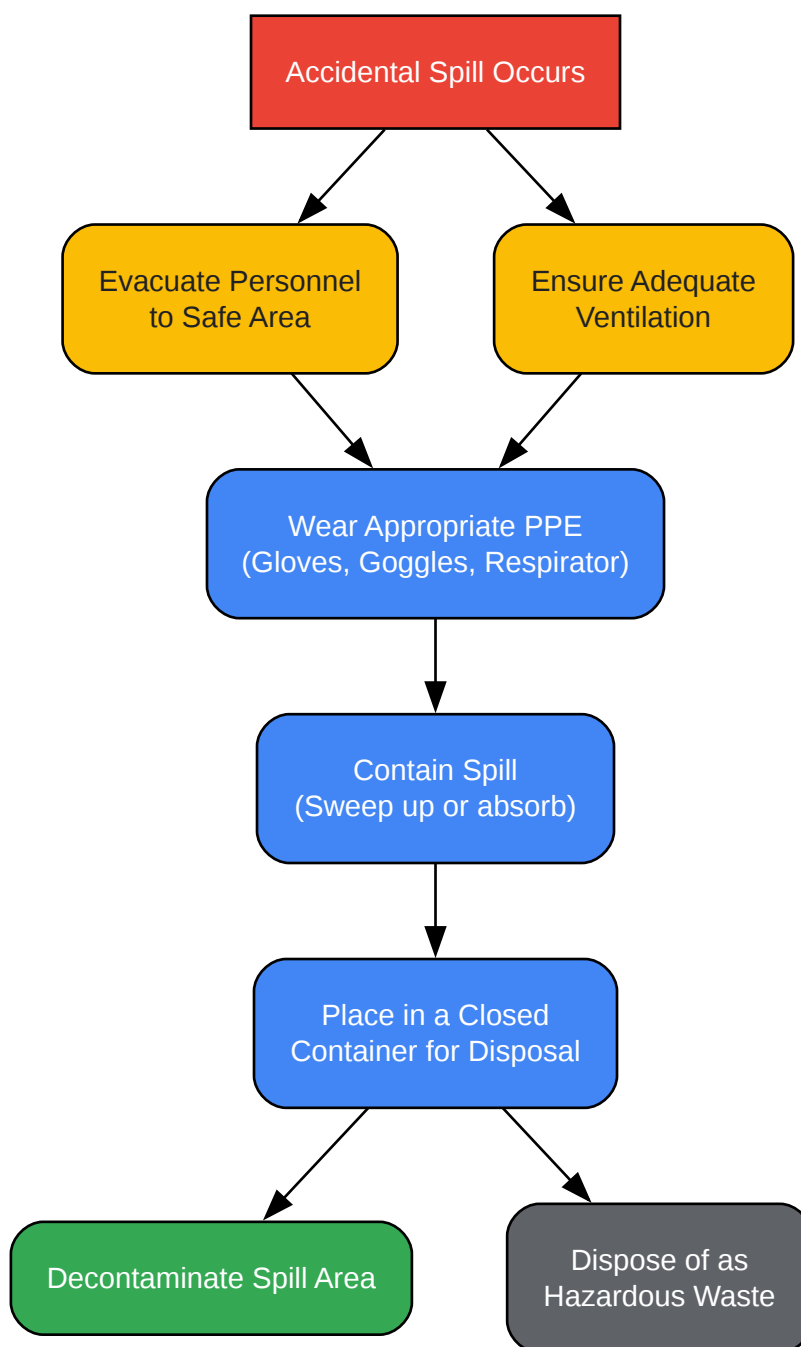
Personal Protective Equipment (PPE) Workflow



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Caption: Required Personal Protective Equipment for handling **Oxazine 170 perchlorate**.

Accidental Spill Response Workflow



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Caption: Logical workflow for responding to an accidental spill of **Oxazine 170 perchlorate**.

Detailed Safety and Handling Precautions

Handling and Storage

- **Handling:** Handle in a well-ventilated place. Wear suitable protective clothing, including gloves and eye/face protection. Avoid contact with skin and eyes. Avoid the formation of dust and aerosols. Use non-sparking tools and prevent fire caused by electrostatic discharge.
- **Storage:** Store the container tightly closed in a dry, cool, and well-ventilated place. Keep away from foodstuff containers and incompatible materials. The storage class code is 11, for combustible solids.[1]

First-Aid Measures

- **Inhalation:** If inhaled, move the person into fresh air.[2] If not breathing, give artificial respiration and consult a physician.[2]
- **Skin Contact:** In case of skin contact, wash off with soap and plenty of water.[2] Consult a physician if irritation occurs.[2]
- **Eye Contact:** Flush eyes with water for at least 15 minutes as a precaution.[2] Remove contact lenses if present and easy to do.[3] Consult a physician.[2]
- **Ingestion:** If swallowed, rinse mouth with water.[4] Do NOT induce vomiting.[5] Call a physician or poison control center immediately.[2]

Firefighting Measures

- **Suitable Extinguishing Media:** Use water spray, dry chemical, carbon dioxide, or appropriate foam.[5]
- **Specific Hazards:** During a fire, irritating and highly toxic gases may be generated by thermal decomposition or combustion.[5]
- **Protective Equipment:** Wear a self-contained breathing apparatus and full protective gear.[5]

Accidental Release Measures

- **Personal Precautions:** Wear personal protective equipment, including gloves, eye protection, and a dust mask.[6] Avoid dust formation and breathing dust.[6] Ensure adequate ventilation.[6] Evacuate personnel to safe areas.[6]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4]
- Containment and Cleanup: Sweep up or absorb the material and place it into a suitable, closed container for disposal.[5]

Disposal Considerations

Dispose of surplus and non-recyclable solutions through a licensed disposal company.[2] As an organic perchlorate salt, it may be considered an explosive risk, especially in mixtures with oxidizable substances.[7] All disposal practices must be in accordance with federal, state, and local regulations. Empty containers should be rinsed thoroughly, with the rinsate collected as hazardous waste, before disposal.[7]

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